

# Physical and chemical properties of Reactive Black 1

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## Compound of Interest

Compound Name: *Reactive Black 1*

Cat. No.: *B1172099*

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An In-depth Technical Guide to the Physical and Chemical Properties of C.I. **Reactive Black 1**

This technical guide provides a comprehensive overview of the core physical and chemical properties of C.I. **Reactive Black 1** (CAS No. 12236-77-0), a significant dye in the textile industry. The information is tailored for researchers, scientists, and professionals requiring detailed technical data and standardized experimental protocols.

## Chemical Identity and Structure

C.I. **Reactive Black 1** is a metal-complex reactive dye.<sup>[1]</sup> Its structure is characterized by a single azo group (-N=N-) which acts as the chromophore, responsible for its color.<sup>[1]</sup> The presence of a cobalt and chromium metal complex enhances the dye's stability and fastness properties.<sup>[1]</sup> The reactive group is a monochlorotriazine, which allows the dye to form a covalent bond with the hydroxyl groups of cellulosic fibers under alkaline conditions.

## Table 1: Chemical Identification of C.I. Reactive Black 1

Identifier	Value
C.I. Name	Reactive Black 1
C.I. Number	17916[1]
CAS Registry Number	12236-77-0[1]
Molecular Formula	C <sub>23</sub> H <sub>13</sub> ClN <sub>8</sub> Na <sub>2</sub> O <sub>10</sub> S <sub>2</sub> [1]
Molecular Weight	706.96 g/mol [1]
Chemical Class	Monoazo, Metal Complex[1]

## Physical and Chemical Properties

**Reactive Black 1** is typically supplied as a dark brown to black powder.[1] It exhibits moderate solubility in water, which is crucial for its application in aqueous dyeing processes.[1] Its chemical behavior is characterized by color changes in the presence of strong acids.[1]

**Table 2: Physical and Chemical Properties of C.I. Reactive Black 1**

Property	Description
Physical Appearance	Dark brown to black, evenly distributed powder[1]
Solubility in Water	70 g/L at 50°C[1]
Behavior in Strong H <sub>2</sub> SO <sub>4</sub>	Dissolves to form a blue solution, which turns purple upon dilution[1]
Behavior in HCl & NaOH	Exhibits color changes[1]

## Performance and Fastness Properties

The performance of a reactive dye is primarily assessed by its fastness properties, which indicate the resistance of the color to various external factors like washing, light, and rubbing.

**Reactive Black 1** generally demonstrates good to excellent fastness, making it suitable for dyeing cotton, hemp, polyamide, and viscose fabrics.[1]

**Table 3: Fastness Properties of C.I. Reactive Black 1**

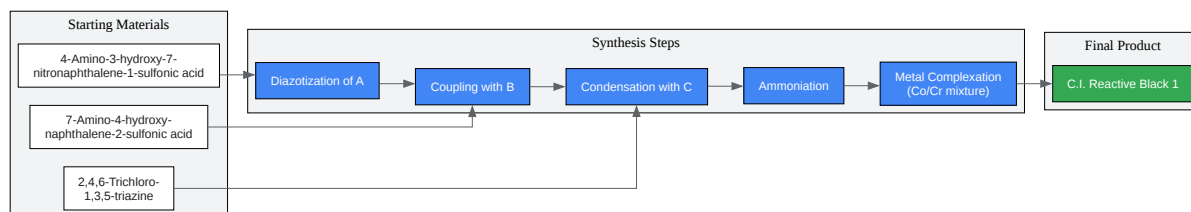
Fastness Test	Fading Rating	Staining Rating
Light Fastness (ISO)	6	-
Soaping (100°C)	5 <sup>[1]</sup>	4-5 <sup>[1]</sup>
Perspiration	3-4 (slight green shift) <sup>[1]</sup>	4-5 <sup>[1]</sup>
Oxygen Bleaching	4-5 <sup>[1]</sup>	4-5 <sup>[1]</sup>

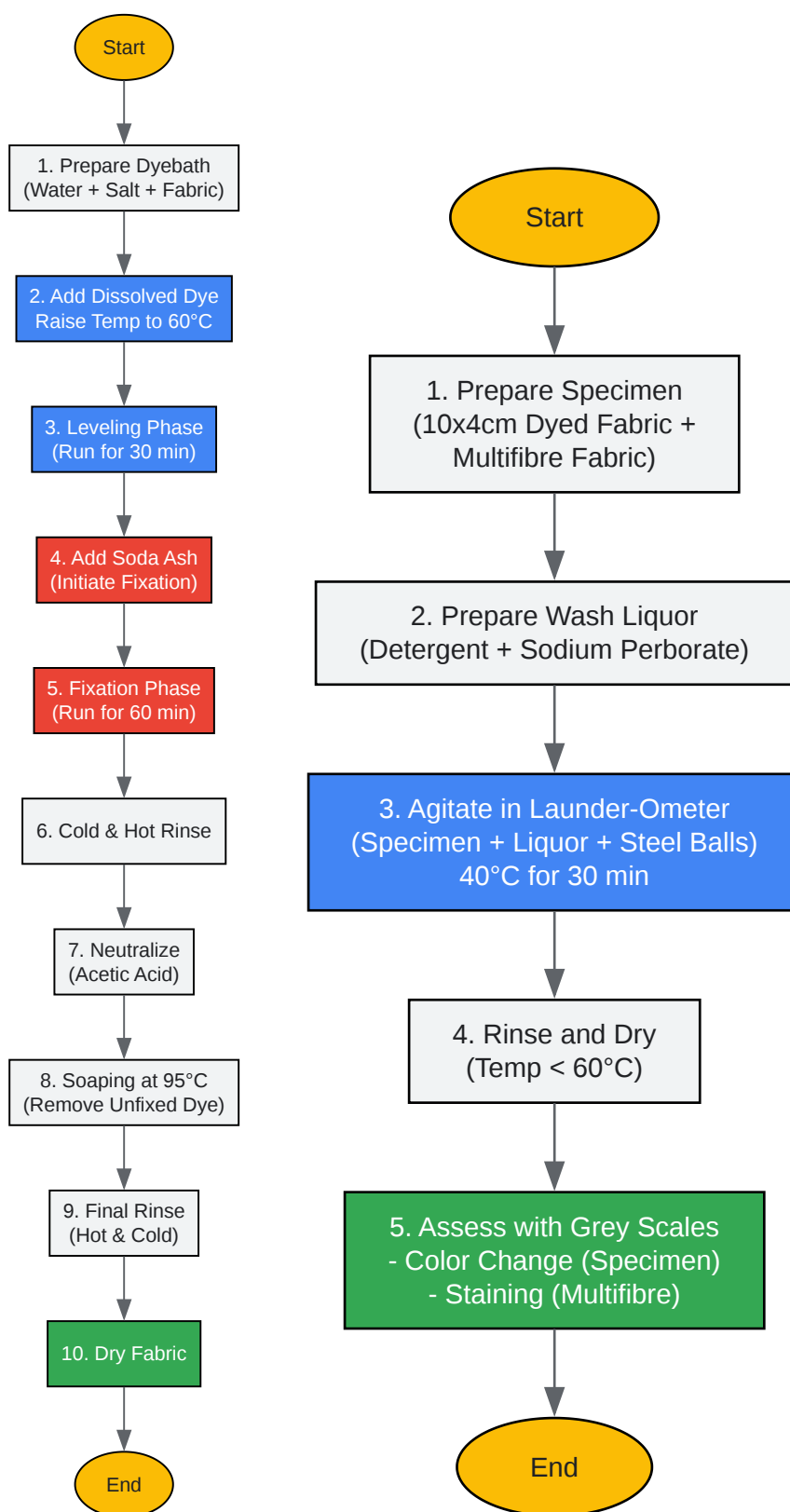
(Ratings are based on a 1-5 scale, where 5 indicates the highest fastness.)

## Experimental Protocols

### Synthesis Workflow

The manufacturing of **Reactive Black 1** is a multi-step chemical synthesis process involving diazotization, coupling, condensation, and metal complexation.<sup>[1]</sup>





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## References

- 1. Reactive Black 1 (12236-77-0) for sale [[vulcanchem.com](https://vulcanchem.com)]
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